

Essential Safety and Handling Guide for HA-100 (Dihydrochloride)

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Compound of Interest

Compound Name: HA-100

Cat. No.: B1672589

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **HA-100** (Dihydrochloride), a protein kinase inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Chemical Identification and Properties

Property	Value
Chemical Name	5-(1-piperazinylsulfonyl)-isoquinoline, dihydrochloride
Synonyms	C-1
CAS Number	210297-47-5
Molecular Formula	$C_{13}H_{15}N_3O_2S \cdot 2HCl$
Appearance	Crystalline solid
Purity	$\geq 95\%$
Solubility	Soluble in DMSO (~1.1 mg/ml), sparingly soluble in aqueous buffers

Hazard Identification

HA-100 (Dihydrochloride) is classified as a hazardous substance. The primary routes of exposure and associated health effects are summarized below.

Hazard Classification	Description
Acute Oral Toxicity	Harmful if swallowed.[1]
Acute Inhalation Toxicity	Harmful if inhaled.[1]
Eye Contact	May cause irritation.
Skin Contact	May cause irritation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **HA-100** (Dihydrochloride) to minimize exposure risk.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses or goggles.
Skin Protection	Laboratory coat and gloves (e.g., nitrile).
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary.

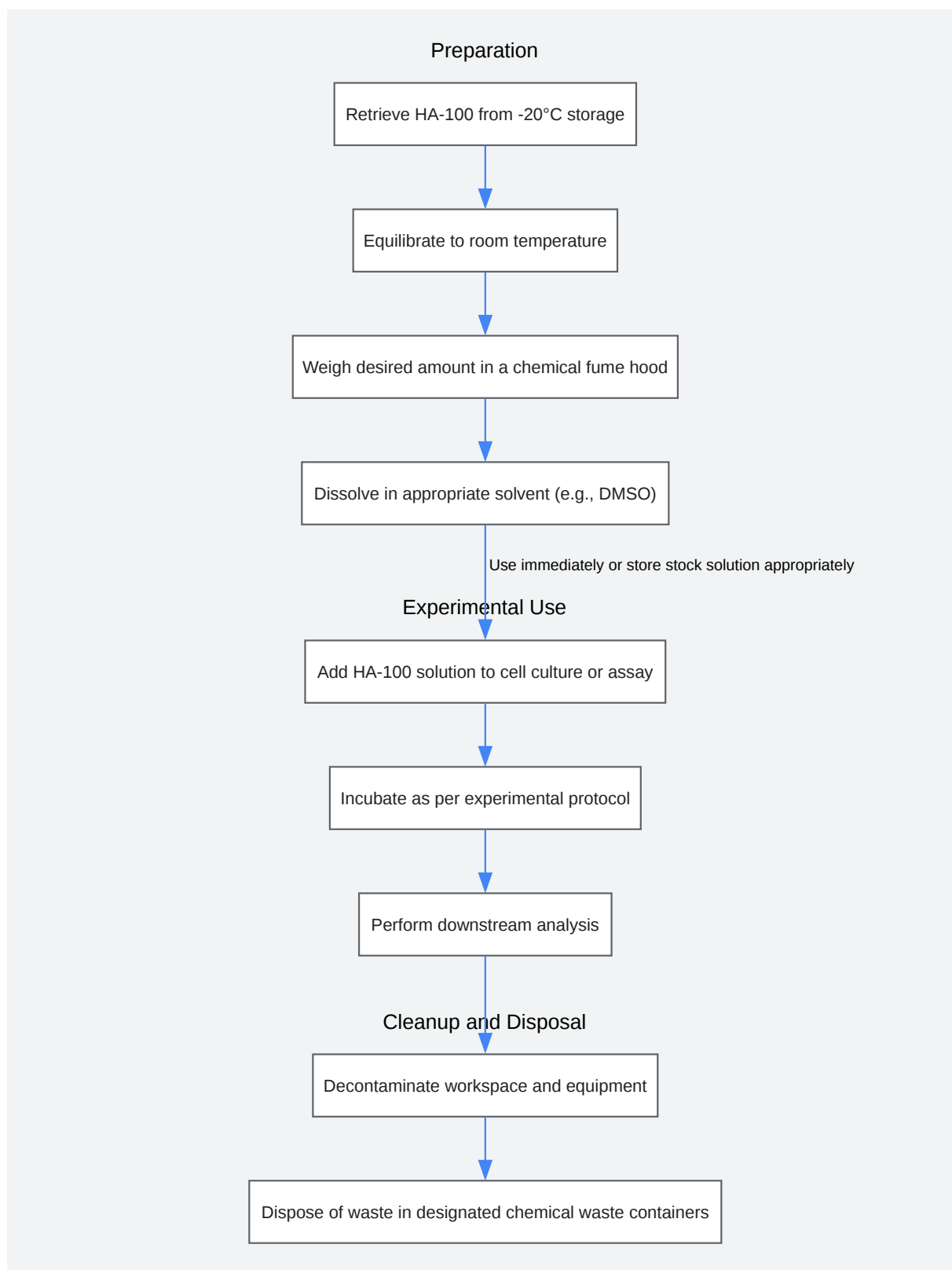
Handling and Storage

Proper handling and storage are critical to maintaining the stability of **HA-100** and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	- Avoid contact with skin and eyes. - Avoid formation of dust and aerosols. - Ensure adequate ventilation.
Storage	- Store at -20°C for long-term stability (≥ 4 years).[2] - Keep container tightly closed in a dry and well-ventilated place.

Experimental Workflow for Handling **HA-100**

The following diagram outlines the standard procedure for preparing and using **HA-100** in a laboratory setting.



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Caption: Workflow for the safe handling and use of **HA-100** in a laboratory setting.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.[3] Seek medical attention if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes.[1] Seek medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water.[1] Seek immediate medical attention.

Spill and Disposal Procedures

In the event of a spill, follow these steps to ensure proper cleanup and disposal.

Procedure	Steps
Spill Cleanup	1. Evacuate the area and ensure adequate ventilation. 2. Wear appropriate PPE. 3. Absorb the spill with an inert material (e.g., sand, vermiculite). 4. Collect the absorbed material into a sealed container for disposal.
Waste Disposal	Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Decontamination Plan

All surfaces and equipment that have come into contact with **HA-100** should be decontaminated.

Item	Decontamination Procedure
Glassware	Wash with a suitable laboratory detergent and rinse thoroughly with water.
Surfaces	Wipe down with a 70% ethanol solution or other appropriate disinfectant.
Equipment	Follow the manufacturer's instructions for decontamination.

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